

Oritavancin & Polysorbate 80 In Vitro Activity

Technical Support Center

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Oritavancin Diphosphate*

Cat. No.: B609769

[Get Quote](#)

This technical support center provides researchers, scientists, and drug development professionals with guidance on the impact of polysorbate 80 on the in vitro activity of **oritavancin diphosphate**. Find answers to frequently asked questions and troubleshooting tips for your experiments.

Frequently Asked Questions (FAQs)

Q1: Why are my oritavancin Minimum Inhibitory Concentration (MIC) values higher than expected or inconsistent?

A1: A common reason for unexpectedly high or variable oritavancin MIC values is the absence of polysorbate 80 in the testing medium. Oritavancin is a lipoglycopeptide that can bind to the plastic surfaces of standard laboratory consumables, such as microtiter plates. This binding reduces the effective concentration of the drug in the medium, leading to an overestimation of the MIC. The inclusion of 0.002% polysorbate 80 is crucial to prevent this adsorptive loss and ensure accurate susceptibility testing.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)

Q2: What is the recommended concentration of polysorbate 80 to use in my in vitro assays?

A2: The recommended and standardized concentration of polysorbate 80 for oritavancin susceptibility testing is 0.002%.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[5\]](#)[\[6\]](#) Studies have shown that this concentration is optimal for preventing the binding of oritavancin to plastic surfaces.[\[1\]](#) While higher concentrations do not provide additional benefit, concentrations below 0.001% may result in progressively elevated MIC values.[\[1\]](#)

Q3: Does polysorbate 80 have any intrinsic antimicrobial activity that could affect my results?

A3: At the recommended concentration of 0.002%, polysorbate 80 does not exhibit intrinsic antimicrobial activity and its effect is primarily to prevent the loss of oritavancin.[\[1\]](#) Its inclusion ensures that the observed antimicrobial activity is solely attributable to oritavancin.

Q4: Is polysorbate 80 necessary when testing oritavancin against all types of bacteria?

A4: The necessity of polysorbate 80 can depend on the bacterial species and the testing medium. For staphylococci and enterococci, the addition of 0.002% polysorbate 80 is critical and can lead to a 16- to 32-fold reduction in the MIC90.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[5\]](#) However, for streptococcal isolates, which are often tested in media supplemented with lysed horse blood, the addition of polysorbate 80 may not be necessary as the blood components can also prevent the adsorptive loss of oritavancin.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[5\]](#)

Q5: How does polysorbate 80 impact the in vitro activity of other antibiotics?

A5: The impact of polysorbate 80 on other antibiotics can vary. For the lipoglycopeptide dalbavancin, the inclusion of 0.002% polysorbate 80 is also recommended in approved guidelines for broth microdilution MIC assays.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#) However, the MICs of other antibiotics like vancomycin, teicoplanin, and ciprofloxacin are generally not affected by the presence of polysorbate 80.[\[1\]](#)

Troubleshooting Guide

Issue	Possible Cause	Recommended Solution
High or Inconsistent Oritavancin MICs	Adsorption of oritavancin to plastic surfaces.	Ensure the inclusion of 0.002% polysorbate 80 in all testing media and diluents from the start of the experiment. [1]
Unexpectedly Low Oritavancin MICs	Contamination of reagents or media.	Use fresh, sterile reagents and media. Verify the correct preparation of the polysorbate 80 stock solution and its final concentration in the assay.
No Difference in MICs with and without Polysorbate 80 for Streptococci	Presence of lysed horse blood in the medium.	This is an expected outcome. Lysed horse blood has a similar effect to polysorbate 80 in preventing oritavancin loss. [1] [2] [3]
Variability Between Different Batches of Polysorbate 80	Differences in the quality or composition of polysorbate 80.	Use a high-quality, research-grade polysorbate 80. Consider testing a new batch against a reference strain to ensure consistency.

Quantitative Data Summary

The following tables summarize the quantitative impact of polysorbate 80 on oritavancin MICs.

Table 1: Effect of 0.002% Polysorbate 80 on Oritavancin MICs for ATCC Reference Strains

Organism	Oritavancin MIC (μ g/mL) without Polysorbate 80	Oritavancin MIC (μ g/mL) with 0.002% Polysorbate 80	Fold Decrease in MIC
S. aureus ATCC 29213	0.5	0.015	32
E. faecalis ATCC 29212	0.25	0.015	16

Data compiled from publicly available research.[\[1\]](#)

Table 2: Effect of 0.002% Polysorbate 80 on Oritavancin MIC90s for Clinical Isolates

Organism	Oritavancin MIC90 (μ g/mL) without Polysorbate 80	Oritavancin MIC90 (μ g/mL) with 0.002% Polysorbate 80	Fold Decrease in MIC90
S. aureus	2	0.06	32
Coagulase-negative staphylococci	1	0.06	16
E. faecalis	1	0.06	16
Streptococcus spp.	0.06	0.06	No Change

Data compiled from publicly available research.[\[1\]](#)

Experimental Protocols

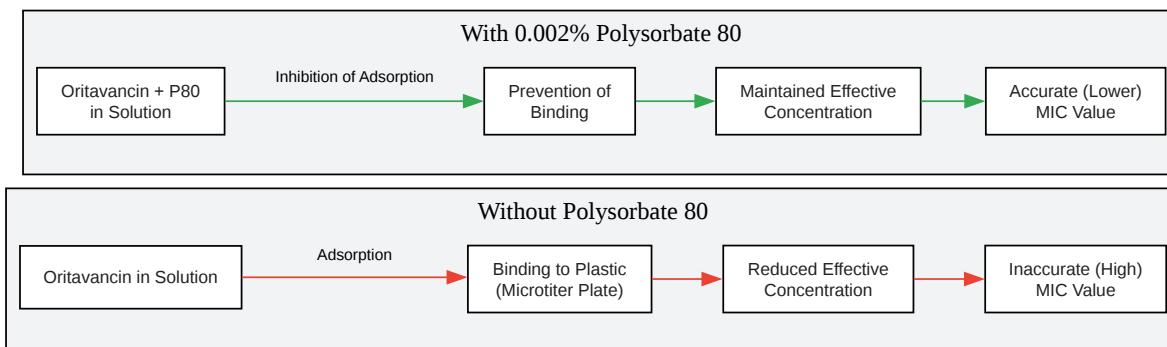
Broth Microdilution MIC Assay for Oritavancin

This protocol is adapted from the Clinical and Laboratory Standards Institute (CLSI) guidelines and peer-reviewed research.[\[1\]](#)

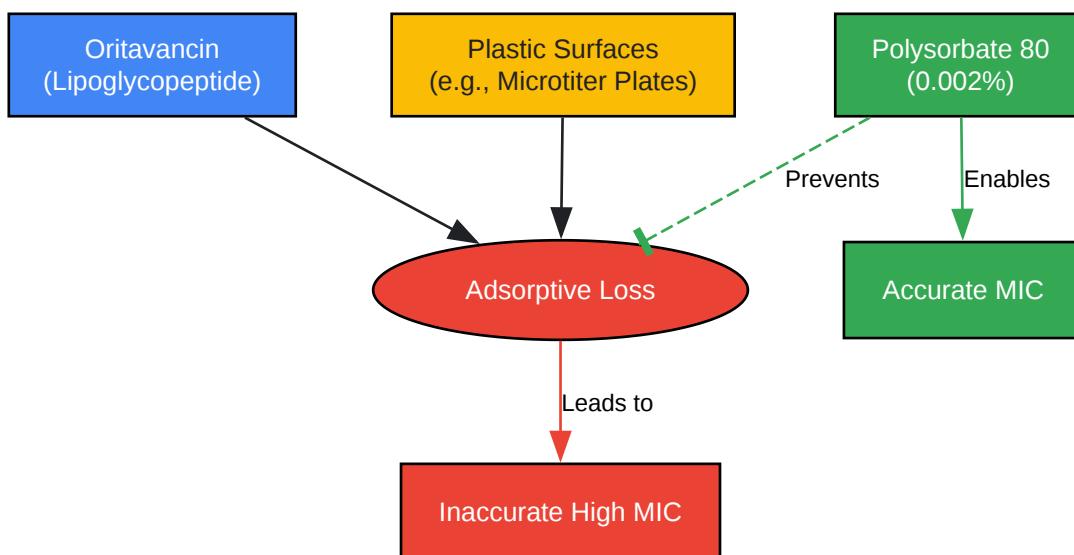
- Preparation of Oritavancin Stock Solution:

- Dissolve **oritavancin diphosphate** powder in a solvent containing 0.002% polysorbate 80 to create a high-concentration stock solution.
- Preparation of Media:
 - Use cation-adjusted Mueller-Hinton broth (CAMHB).
 - Supplement the CAMHB with 0.002% polysorbate 80 to achieve a final concentration of 0.002% in all wells of the microtiter plate.
 - For testing fastidious organisms like streptococci, supplement the CAMHB with 2-5% lysed horse blood.
- Preparation of Microtiter Plates:
 - Perform serial two-fold dilutions of the oritavancin stock solution in the polysorbate 80-supplemented CAMHB in a 96-well microtiter plate.
- Inoculum Preparation:
 - Prepare a bacterial inoculum according to standard CLSI procedures to a final concentration of approximately 5×10^5 CFU/mL in each well.
- Incubation:
 - Incubate the plates at 35°C for 16-20 hours in ambient air.
- MIC Determination:
 - The MIC is the lowest concentration of oritavancin that completely inhibits visible growth of the organism.

Visualizations

[Click to download full resolution via product page](#)

Caption: Workflow showing the effect of polysorbate 80 on oritavancin availability in vitro.

[Click to download full resolution via product page](#)

Caption: Logical relationship between oritavancin, plastic surfaces, and polysorbate 80.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Effect of Polysorbate 80 on Oritavancin Binding to Plastic Surfaces: Implications for Susceptibility Testing - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Effect of polysorbate 80 on oritavancin binding to plastic surfaces: implications for susceptibility testing - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. journals.asm.org [journals.asm.org]
- 4. journals.asm.org [journals.asm.org]
- 5. researchgate.net [researchgate.net]
- 6. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [Oritavancin & Polysorbate 80 In Vitro Activity Technical Support Center]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b609769#impact-of-polysorbate-80-on-oritavancin-diphosphate-in-vitro-activity]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

